

# verbascoside phenylethanoid glycoside structure

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Verbascoside

CAS No.: 61276-17-3

Cat. No.: S546690

Get Quote

## Chemical Structure and Basic Properties

The structure of **verbascoside** is characterized by four key components, as detailed in the table below.

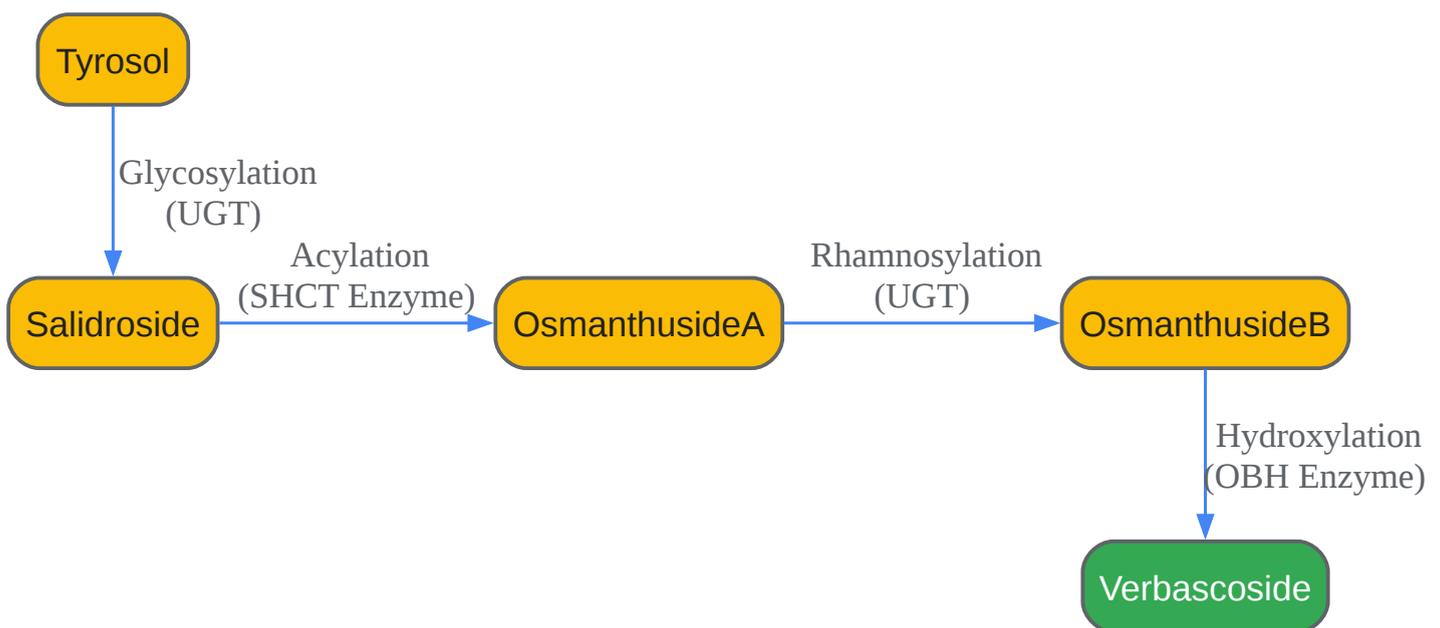
Property	Description
Systematic Name	$\beta$ -(3,4-Dihydroxyphenylethyl)-O- $\alpha$ -L-rhamnopyranosyl-(1 $\rightarrow$ 3)- $\beta$ -D-(4-O-caffeoyl)-glucopyranoside [1] [2]
CAS Number	61276-17-3 [3]
Molecular Formula	C <sub>29</sub> H <sub>36</sub> O <sub>15</sub> [4] [3]
Molecular Weight	624.59 g/mol [3] [5]

| **Core Structural Moieties** | • **Caffeic acid** (3,4-dihydroxycinnamic acid) attached via an **ester bond**. • **Hydroxytyrosol** (3,4-dihydroxyphenylethanol) attached via an **ether bond**. • A **disaccharide** composed of **glucose** and **rhamnose** [1] [4] [2]. |

## Biosynthetic Pathway

The biosynthesis of **verbascoside** begins with the aromatic amino acids phenylalanine and tyrosine from the shikimate pathway [1]. The downstream pathway involves several key enzymatic steps, which have been fully characterized, revealing a general route in many Lamiales plant species [6].

The following diagram illustrates the core biosynthetic pathway from the initial glycosylation to the final product, **verbascoside**.



[Click to download full resolution via product page](#)

Diagram of the **verbascoside** biosynthetic pathway. UGT: UDP-glycosyltransferase; SHCT: salidroside hydroxycinnamoyltransferase; OBH: osmanthuside B hydroxylase [6] [7].

- **Key Enzymes:** The pathway involves two recently identified crucial enzymes:
  - **SHCT (BAHD acyltransferase):** Catalyzes the regioselective acylation of salidroside to form osmanthuside A [6].
  - **OBH (CYP98 hydroxylase):** Catalyzes the meta-hydroxylations on osmanthuside B to complete the biosynthesis of **verbascoside** [6] [8].
- **Heterologous Production:** With the complete pathway known, the successful production of **verbascoside** in *Escherichia coli* has been achieved, providing a foundation for sustainable microbial production [6].

## Pharmacological Activities and Mechanisms

**Verbascoside** exhibits a broad spectrum of biological activities supported by numerous *in vitro* and *in vivo* studies. The table below summarizes its key pharmacological effects and known mechanisms of action.

Pharmacological Activity	Reported Mechanisms of Action	Experimental Evidence
<b>Neuroprotective</b>	Inhibits A $\beta$ 42 aggregation; activates Nrf2 pathway; decreases caspase-3 expression [3] [5].	Studies on Alzheimer's and Parkinson's disease models [5].
<b>Anti-inflammatory &amp; Immunomodulatory</b>	Inhibits production of pro-inflammatory cytokines (e.g., IL-6, IL-8, IL-1); modulates SASP [1] [9].	<i>In vitro</i> and <i>in vivo</i> studies; relevant for arthritis and inflammatory bowel disease [1] [2].
<b>Anticancer / Cytotoxic</b>	Induces apoptosis; inhibits cell proliferation & EMT; targets senescence signaling (p38 MAPK, p16, p21) [2] [9].	Studies on castration-resistant prostate cancer (CRPC) and other cell lines [9].
<b>Antimicrobial</b>	Effective against bacteria (e.g., <i>Staphylococcus aureus</i> ), fungi, viruses, and protozoa [1] [4] [2].	<i>In vitro</i> assays [4].
<b>Antioxidant</b>	Scavenges free radicals; enhances cellular antioxidant defenses (e.g., SOD activity) [3] [9].	<i>In vitro</i> assays and <i>in vivo</i> models [9].
<b>Hepatoprotective</b>	Protects against liver damage; mechanism involves anti-inflammatory and antioxidant effects [5].	<i>In vivo</i> studies on liver injury models [5].

## Example Experimental Protocol

For researchers looking to investigate the anticancer properties of **verbascoside**, the following protocol adapted from a 2025 study on castration-resistant prostate cancer (CRPC) provides a detailed methodological approach [9].

- **1. Cell Culture:**

- **Cell Line:** Use enzalutamide-resistant LNCaP (LNCaP Enz-R) cell lines to model CRPC.
- **Culture Conditions:** Maintain cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.

- **2. Verbascoside Treatment:**

- **Preparation:** Dissolve **verbascoside** in DMSO to create a stock solution. Prepare working concentrations by dilution in culture media immediately before use. Ensure the final DMSO concentration does not exceed 0.1% (v/v).
- **Dosage:** Treat cells with a concentration range of 0-10 µM for 24 hours.

- **3. Assay for Cell Proliferation/Viability (MTT Assay):**

- Seed cells in 96-well plates at a density of  $1 \times 10^4$  cells/well and allow to adhere for 24 hours.
- After **verbascoside** treatment, add 10 µl of MTT solution to each well and incubate for 6 hours to allow formazan crystal formation.
- Dissolve the crystals with acidic isopropanol and measure the absorbance at 595 nm, using 655 nm as a reference wavelength.

- **4. Analysis of Mechanisms:**

- **Western Blotting:** Analyze protein markers related to EMT (e.g., E-cadherin, N-cadherin, Vimentin), oxidative stress, and mitochondrial biogenesis (e.g., PGC-1α, NRF1).
- **ELISA:** Quantify the secretion of pro-inflammatory cytokines (e.g., IL-6, IL-8, IL-1β) in the cell culture supernatant.

## Research Outlook

While the therapeutic potential of **verbascoside** is vast, current research also highlights areas for further development. A significant challenge is its **poor oral bioavailability**, which limits clinical application [5]. Future research is focused on:

- Developing novel drug delivery systems to improve its absorption and stability.
- Further elucidating its complex mechanisms of action using multi-omics and network pharmacology approaches.
- Conducting more rigorous preclinical and clinical trials to validate its efficacy and safety [5].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Multifaceted Biological Properties of Verbascoside/Acteoside [pmc.ncbi.nlm.nih.gov]
2. Multifaceted Biological Properties of Verbascoside/Acteoside [mdpi.com]
3. Verbascoside | 61276-17-3 [chemicalbook.com]
4. Verbascoside [en.wikipedia.org]
5. Review Acteoside as a rising star for clinical treatment [sciencedirect.com]
6. Complete biosynthesis of the phenylethanoid glycoside ... [pmc.ncbi.nlm.nih.gov]
7. Complete pathway elucidation of echinacoside in ... [nature.com]
8. Complete biosynthesis of the phenylethanoid glycoside ... [pubmed.ncbi.nlm.nih.gov]
9. Verbascoside Suppresses Epithelial–Mesenchymal ... [cgp.iiarjournals.org]

To cite this document: Smolecule. [verbascoside phenylethanoid glycoside structure]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546690#verbascoside-phenylethanoid-glycoside-structure>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)